Methyl 5-chloro-2-cyclopropoxybenzoate safety data sheet (SDS)

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Compound of Interest

Compound Name:	*Methyl 5-chloro-2-cyclopropoxybenzoate*
Cat. No.:	*B8708234*

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Technical Guide: Methyl 5-chloro-2-cyclopropoxybenzoate

Safety, Handling, and Application in Drug Discovery[1]

Part 1: Executive Summary & Chemical Identity

The Role of the Compound

Methyl 5-chloro-2-cyclopropoxybenzoate (CAS: 959749-02-1) is a specialized pharmaceutical intermediate used primarily in the synthesis of G-protein coupled receptor (GPCR) modulators and kinase inhibitors.[1] Its structural value lies in the cyclopropyl ether motif, a bioisostere often employed to improve metabolic stability compared to standard ethyl/methyl ethers, or to enforce specific conformational constraints in the drug binding pocket. [1]

Unlike commodity chemicals, this compound requires nuanced handling due to the potential lability of the cyclopropyl ring under strong acidic conditions and its role as a high-value, late-stage building block.

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Chemical Identification Matrix

Property	Specification
IUPAC Name	Methyl 5-chloro-2-(cyclopropyloxy)benzoate
CAS Number	959749-02-1
Molecular Formula	$C_{11}H_{11}ClO_3$
Molecular Weight	226.66 g/mol
Physical State	Solid (typically white to off-white crystalline powder)
Solubility	Soluble in DMSO, Methanol, DCM; Insoluble in water
SMILES	COC(=O)C1=C(OC2CC2)C=CC(Cl)=C1

Part 2: Hazard Identification & Safety Assessment

Note: As a specialized intermediate, specific toxicological datasets are limited.[1][2] The following assessment utilizes Read-Across Toxicology principles based on the structural analog Methyl 5-chloro-2-methoxybenzoate (CAS 33924-48-0) and Functional Group Analysis.

GHS Classification (Derived)

Signal Word:WARNING[1][3]

Hazard Class	Category	H-Code	Hazard Statement
Skin Irritation	Cat 2	H315	Causes skin irritation.[1][4]
Eye Irritation	Cat 2A	H319	Causes serious eye irritation.[1][2][3][4]
STOT - Single Exp.	Cat 3	H335	May cause respiratory irritation.[1][3][4]

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Expert Insight: The Cyclopropyl Risk Factor

While the primary hazards are irritant-based (typical of halogenated benzoate esters), the cyclopropyl ether moiety introduces a specific chemical risk:[1]

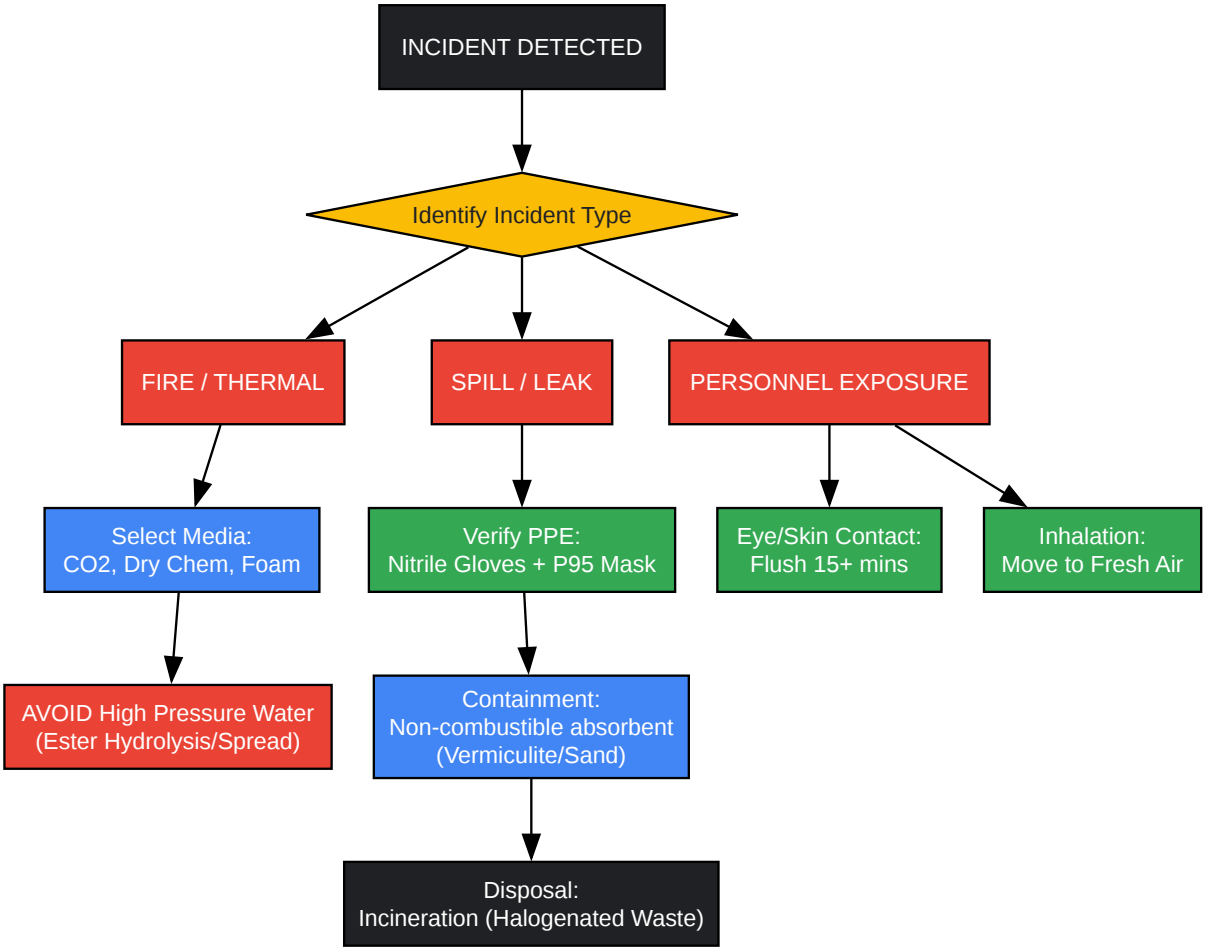
- Acid Sensitivity: Cyclopropyl ethers can undergo ring-opening reactions in the presence of strong Lewis acids or Bronsted acids, potentially generating reactive alkylating species.[1]
- Metabolic Precaution: In vivo, cyclopropyl-containing compounds can occasionally form reactive intermediates via CYP450 oxidation.[1] Treat all dusts as potentially bioactive until proven otherwise.[1]

Part 3: Emergency Response Protocols

This section details the decision logic for emergency scenarios. The diagram below represents a self-validating workflow for spill containment.

Emergency Response Logic (Visualization)

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Caption: Figure 1.[1] Integrated Emergency Response Decision Tree for Halogenated Benzoate Esters.

Part 4: Handling, Storage, and Stability

Storage Specifications

- Temperature:2-8°C (Recommended). While many benzoates are stable at room temperature, the cyclopropyl ether linkage warrants cold storage to prevent slow degradation or ring opening over long durations.[1]

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- Atmosphere: Store under Inert Gas (Argon/Nitrogen).[1] Moisture can hydrolyze the methyl ester to the corresponding benzoic acid (5-chloro-2-cyclopropoxybenzoic acid).[1]
- Container: Amber glass to protect from light; Teflon-lined caps to prevent leaching.[1]

Experimental Handling Protocol

Objective: Safe weighing and transfer for synthesis.

- Engineering Controls: All open handling must occur inside a Chemical Fume Hood.
- PPE:
  - Gloves: Double-gloving with Nitrile (0.11 mm minimum thickness).[1]
  - Respiratory: If handling >500mg outside a hood, use a half-mask respirator with organic vapor/acid gas cartridges (P100).[1]
- Solubilization:
  - Do not heat sonicate excessively.[1]
  - Dissolve in DCM or Ethyl Acetate for transfer.[1] Avoid protic solvents (methanol/ethanol) if acidic catalysts are present to prevent transesterification.[1]

Part 5: Synthesis & Application Context

Why this Molecule?

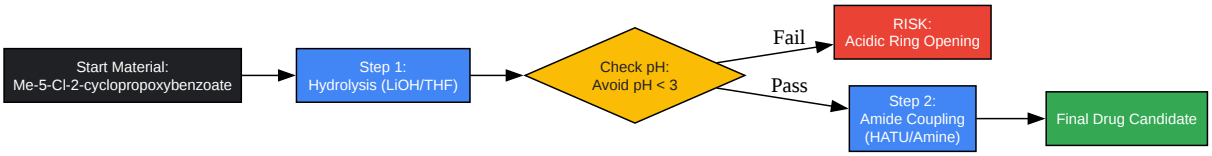
In drug discovery, this molecule is a "scaffold locker."[1]

- The Chlorine (C-5): Provides a metabolic block (preventing para-hydroxylation) and increases lipophilicity.[1]
- The Cyclopropyl (C-2): Acts as a rigidified ethyl group.[1] It fills hydrophobic pockets in receptors (like GPR40 or PPAR) more effectively than flexible alkyl chains.[1]

Synthesis Workflow Logic

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The following diagram illustrates the standard workflow for utilizing this intermediate, highlighting critical "Stop/Go" safety checks.



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Caption: Figure 2. Synthesis Workflow highlighting the acid-sensitivity constraint of the cyclopropyl ether.

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 118574, Methyl 5-chloro-2-methoxybenzoate. Retrieved from [Link]
- European Chemicals Agency (ECHA).Guidance on the Application of the CLP Criteria - Read-Across Assessment. Retrieved from [Link]
- Wermuth, C. G. (2008).The Practice of Medicinal Chemistry: Bioisosteres in Drug Design.[1] Academic Press.[1] (Contextual reference for Cyclopropyl ether applications).

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Sources

- 1. METHYL 5-CHLORO-2-METHOXYBENZOATE - Safety Data Sheet [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]

- 4. Methyl 5-chloro-2-methoxybenzoate | C9H9ClO3 | CID 118574 - PubChem [pubchem.ncbi.nlm.nih.gov]
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